

# An In-depth Technical Guide to the Solubility of Potassium Carbonate-<sup>13</sup>C

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## Compound of Interest

Compound Name: Potassium carbonate-<sup>13</sup>C

Cat. No.: B038563

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This technical guide provides a comprehensive overview of the solubility characteristics of Potassium carbonate-<sup>13</sup>C (K<sub>2</sub><sup>13</sup>CO<sub>3</sub>). As a stable isotope-labeled version of potassium carbonate, its physical properties, including solubility, are considered identical to its unlabeled counterpart, K<sub>2</sub>CO<sub>3</sub>. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for solubility assessment.

## Introduction to Potassium Carbonate-<sup>13</sup>C

Potassium carbonate-<sup>13</sup>C (CAS No: 122570-45-0) is a stable isotope-labeled inorganic salt where the standard carbon-12 atom in the carbonate anion is replaced with a carbon-13 isotope.[1][2] This labeling makes it a valuable tool in various research applications, including metabolic studies, carbon dioxide fixation research, and as a synthetic intermediate for introducing a <sup>13</sup>C label into organic molecules.[1][3] Physically, it is a white, hygroscopic solid that is highly soluble in water and forms a strongly alkaline solution.[4][5][6] Its solubility in organic solvents, however, is significantly more limited.

## Quantitative Solubility Data

The solubility of Potassium carbonate-<sup>13</sup>C is presented below, based on data for unlabeled potassium carbonate.

### 2.1 Solubility in Aqueous Solutions

Potassium carbonate exhibits high solubility in water, which increases with temperature.

| Temperature (°C) | Solubility (g / 100 g H <sub>2</sub> O) | Solubility (g / 100 mL) |
|------------------|---|-------------------------|
| 0                | 105.5[7]                                | -                       |
| 10               | 108.0[7]                                | -                       |
| 20               | 110.5[7]                                | 112[7]                  |
| 25               | 111[7]                                  | -                       |
| 30               | 113.7[7]                                | -                       |
| 100              | 155.7[7]                                | 149.2[4]                |

## 2.2 Solubility in Organic Solvents

The solubility of potassium carbonate in organic solvents is generally low to negligible. It is considered insoluble in acetone and ethanol.[4][7][8][9] However, it shows some solubility in polar aprotic and other organic solvents as detailed below.

| Solvent                   | Category  | Solubility                       | Temperature |
|---------------------------|-----------|----------------------------------|-------------|
| Methanol                  | Alcohol   | 3.11 g / 100 mL[4]               | 25 °C       |
| Methanol                  | Alcohol   | 16,500 ppm (1.65 g / 100 mL)[10] | Ambient     |
| Ethanol                   | Alcohol   | 904 ppm (0.09 g / 100 mL)[10]    | Ambient     |
| Isopropanol               | Alcohol   | 4.0 ppm[10]                      | Ambient     |
| Ethylene Glycol           | Glycol    | 15,300 ppm (1.53 g / 100 mL)[10] | Ambient     |
| Dimethylformamide (DMF)   | Amide     | 7.5 g / L[8]                     | Ambient     |
| Dimethyl sulfoxide (DMSO) | Sulfoxide | 47 g / L[8]                      | Ambient     |
| N,N-Dimethylacetamide     | Amide     | 4.6 g / L[8]                     | Ambient     |
| N-Methyl-2-pyrrolidone    | Amide     | 23.7 g / L[8]                    | Ambient     |
| Sulfolane                 | Sulfone   | 16 g / L[8]                      | Ambient     |
| Acetone                   | Ketone    | Insoluble[4][8][9]               | Ambient     |

## Experimental Protocol for Solubility Determination

This section outlines a standard laboratory method for determining the solubility of an inorganic salt like Potassium carbonate-<sup>13</sup>C in a given solvent as a function of temperature.

**3.1 Objective** To quantitatively determine the maximum mass of Potassium carbonate-<sup>13</sup>C that can be dissolved in a specified volume of a solvent at various temperatures.

### 3.2 Materials and Equipment

- Potassium carbonate-<sup>13</sup>C

- Solvent of interest (e.g., deionized water, ethanol)
- Jacketed reaction vessel or multiple test tubes
- Temperature-controlled water bath or heating mantle
- Calibrated thermometer or temperature probe
- Magnetic stirrer and stir bars
- Analytical balance (readable to 0.001 g)
- Volumetric pipettes and flasks
- Drying oven
- Weighing dishes (pre-weighed)
- Filtration apparatus (e.g., syringe filters)

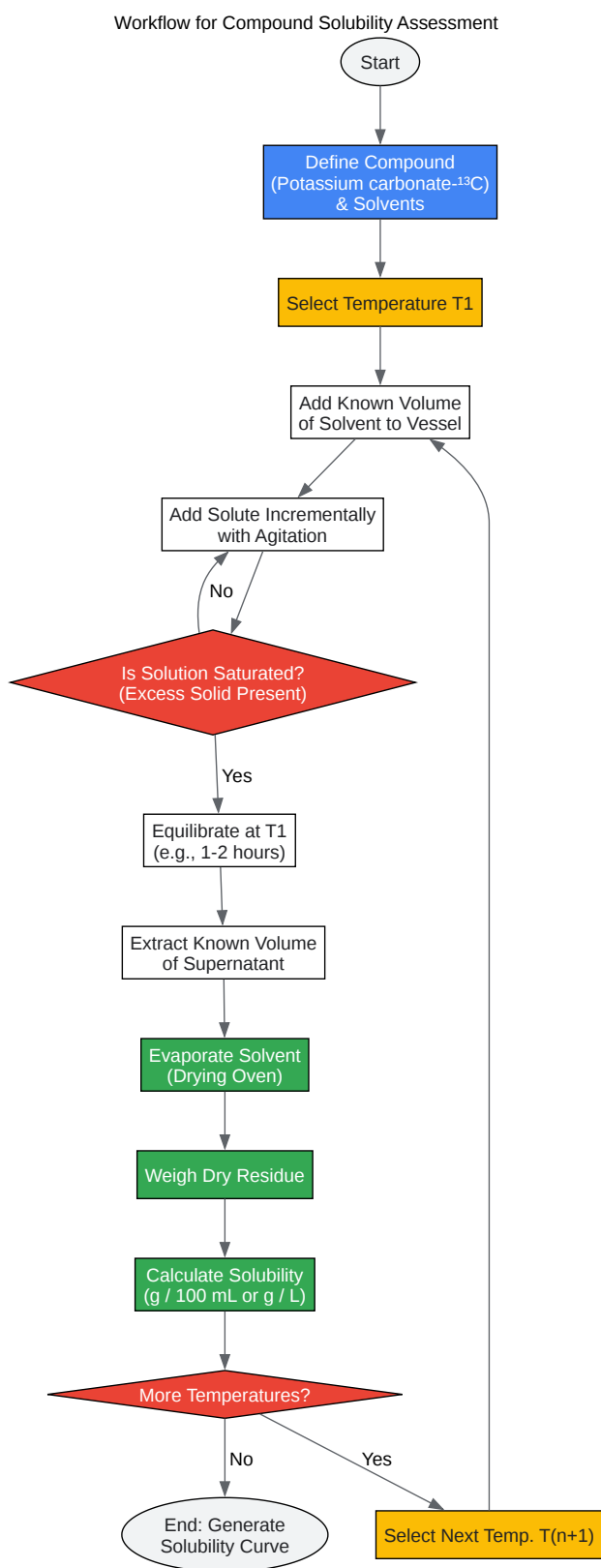
### 3.3 Procedure: Isothermal Saturation Method

- Preparation: Add a precisely measured volume of the chosen solvent (e.g., 25.0 mL) to a jacketed reaction vessel or test tube equipped with a magnetic stir bar.
- Temperature Control: Place the vessel in the temperature-controlled bath and allow the solvent to equilibrate to the desired temperature (e.g., 20 °C).
- Salt Addition: Begin adding small, weighed portions of Potassium carbonate-<sup>13</sup>C to the solvent while stirring vigorously.
- Achieving Saturation: Continue adding the salt until a small amount of undissolved solid persists at the bottom of the vessel, indicating that the solution is saturated.
- Equilibration: Allow the mixture to stir at the constant temperature for a sufficient period (e.g., 1-2 hours) to ensure equilibrium is reached.

- **Sample Collection:** Stop the stirring and allow the excess solid to settle. Carefully extract a known volume of the clear, saturated supernatant using a pre-heated or temperature-equilibrated pipette. To avoid drawing in solid particles, a syringe filter can be used.
- **Mass Determination:** Dispense the collected supernatant into a pre-weighed weighing dish and record the exact mass of the solution.
- **Solvent Evaporation:** Place the weighing dish in a drying oven set to a temperature sufficient to evaporate the solvent without decomposing the salt (e.g., 110-120 °C). Heat until a constant mass is achieved.
- **Final Weighing:** Allow the dish to cool to room temperature in a desiccator, then weigh the dish containing the dry Potassium carbonate-<sup>13</sup>C residue.
- **Calculation:**
  - Mass of dissolved salt = (Mass of dish + dry salt) - (Mass of dish).
  - Mass of solvent = (Mass of dish + solution) - (Mass of dish + dry salt).
  - Solubility (g / 100 g solvent) = (Mass of dissolved salt / Mass of solvent) \* 100.
- **Repeat for Other Temperatures:** Repeat steps 2-10 for each desired temperature to construct a solubility curve.[\[11\]](#)[\[12\]](#)[\[13\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for assessing the solubility of a chemical compound.



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Caption: A flowchart of the isothermal saturation method for solubility determination.

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